

# How to handle and store anhydrous cobalt(II) iodide safely

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## Compound of Interest

Compound Name: Cobalt(II)iodide

Cat. No.: B8815870

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## Technical Support Center: Anhydrous Cobalt(II) Iodide

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of anhydrous cobalt(II) iodide.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with anhydrous cobalt(II) iodide?

**A1:** Anhydrous cobalt(II) iodide is harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[2\]](#) It can cause irritation to the eyes, skin, and respiratory system.[\[1\]](#)[\[2\]](#) It may also cause an allergic skin reaction and is suspected of causing genetic defects.[\[3\]](#)[\[4\]](#)[\[5\]](#)

**Q2:** What personal protective equipment (PPE) is required when handling anhydrous cobalt(II) iodide?

**A2:** When handling this compound, it is essential to wear appropriate personal protective equipment, including chemical safety goggles, protective gloves, and a lab coat.[\[2\]](#) In situations where dust may be generated, a NIOSH-approved respirator is necessary.[\[2\]](#)

**Q3:** How should anhydrous cobalt(II) iodide be stored?

A3: It should be stored in a cool, dry, and well-ventilated area in a tightly sealed container under an inert atmosphere.[2][6][7][8] It is crucial to protect it from moisture, as it is hygroscopic, and also from light.[2][6][9]

Q4: What materials are incompatible with anhydrous cobalt(II) iodide?

A4: Anhydrous cobalt(II) iodide should be stored away from strong oxidizing agents.[2][6][7]

Q5: What is the proper procedure for cleaning up a spill of anhydrous cobalt(II) iodide?

A5: For a minor spill, you should wear appropriate PPE, sweep up the material, and place it in a suitable container for disposal, avoiding dust formation.[7] The spill area should then be cleaned. For larger spills, it may be necessary to contact Environmental Health and Safety (EHS) for assistance.

Q6: How should I dispose of anhydrous cobalt(II) iodide waste?

A6: Waste containing anhydrous cobalt(II) iodide should be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[6][8][10] Do not dispose of it down the drain or in regular trash.[7][11]

## Troubleshooting Guides

Problem: The anhydrous cobalt(II) iodide has changed color from black/dark gray to dark green.

- Cause: The compound has been exposed to moisture from the air. Anhydrous cobalt(II) iodide is hygroscopic and will absorb water, leading to a color change.
- Solution: While the hydrated form may still be usable for some applications, for experiments requiring the anhydrous form, the material is compromised. To prevent this, always store anhydrous cobalt(II) iodide in a desiccator or under an inert atmosphere in a tightly sealed container.[2][6]

Problem: I observe dust in the air when handling the solid.

- Cause: Improper handling techniques are causing the fine powder to become airborne.

- Solution: Handle the solid in a well-ventilated area, preferably within a fume hood, to minimize inhalation risk.[\[2\]](#) Use techniques that minimize dust generation, such as carefully scooping instead of pouring. Ensure appropriate respiratory protection is used if dust is unavoidable.[\[2\]](#)

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	CoI <sub>2</sub>	<a href="#">[1]</a>
Molar Mass	312.74 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	>515 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	570 °C (in vacuum)	<a href="#">[1]</a> <a href="#">[4]</a>
Density	5.45 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Black hexagonal crystals (α-form), Yellow powder (β-form)	
Solubility	Soluble in water	<a href="#">[1]</a> <a href="#">[9]</a>

## Experimental Protocols

### Experiment: Using Anhydrous Cobalt(II) Iodide as a Water Indicator

This protocol outlines the procedure for qualitatively testing for the presence of water in a solvent using anhydrous cobalt(II) iodide.

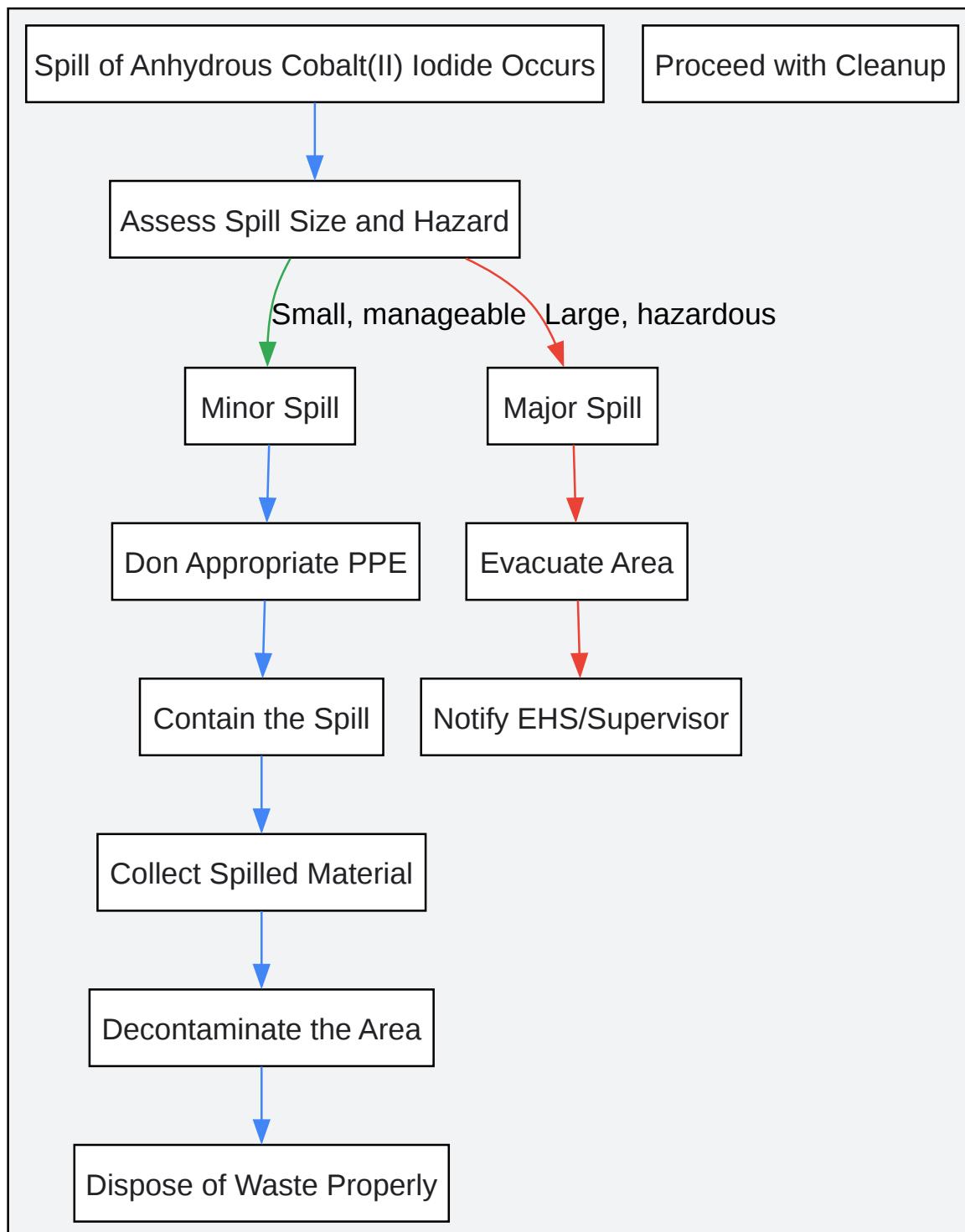
#### Materials:

- Anhydrous cobalt(II) iodide
- Solvent to be tested
- Dry test tube
- Spatula

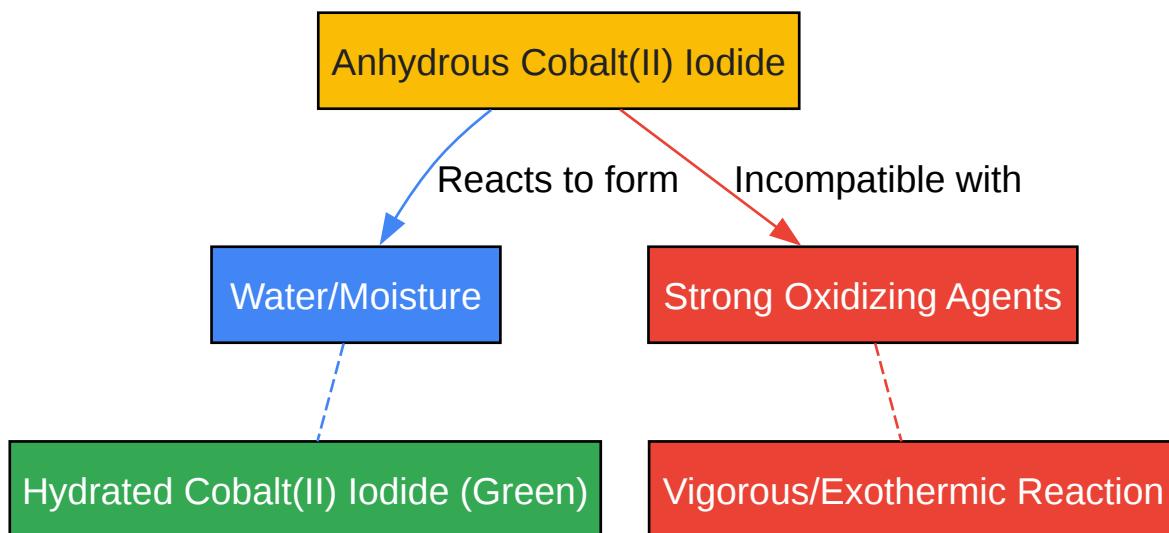
**Procedure:**

- Ensure all glassware is completely dry to avoid false-positive results.
- In a well-ventilated fume hood, add a small amount (a few crystals) of anhydrous cobalt(II) iodide to the dry test tube. The anhydrous form appears as black or dark gray crystals.
- Add a few milliliters of the solvent to be tested to the test tube.
- Gently agitate the test tube to mix the contents.
- Observe any color change. A change from the dark color of the anhydrous form to a greenish color indicates the presence of water, as the cobalt(II) iodide becomes hydrated.

## Visualizations

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Caption: Workflow for responding to a spill of anhydrous cobalt(II) iodide.



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Caption: Reactivity of anhydrous cobalt(II) iodide with common substances.

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